

Molecular weight and formula of 4-Ethylbenzoic acid

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Compound of Interest

Compound Name: 4-Ethylbenzoic acid

Cat. No.: B181625

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Core Concepts: Introduction to 4-Ethylbenzoic Acid

4-Ethylbenzoic acid (CAS No. 619-64-7) is an aromatic carboxylic acid characterized by an ethyl group attached to the para position of a benzoic acid ring.^[1] This structural feature enhances its solubility and reactivity, establishing it as a crucial intermediate in the synthesis of a variety of organic compounds.^[2] Its significance extends across multiple industries, where it serves as a foundational component in the production of pharmaceuticals, agrochemicals, dyes, and advanced polymers.^{[1][2]} This guide offers a detailed examination of the chemical and physical characteristics of **4-Ethylbenzoic acid**, alongside a comprehensive experimental protocol for its synthesis and an overview of its diverse applications.

Quantitative Data Summary

The chemical and physical properties of **4-Ethylbenzoic acid** are summarized in the table below for ease of reference and comparison.

Table 1: Physicochemical Properties of **4-Ethylbenzoic Acid**

Property	Value
Molecular Formula	C ₉ H ₁₀ O ₂ [3] [4] [5]
Linear Formula	C ₂ H ₅ C ₆ H ₄ CO ₂ H [6]
Molecular Weight	150.17 g/mol [3] [6]
Appearance	White to beige powder or crystals [4] [7] [8]
Melting Point	112-113 °C [3] [7] [8]
Boiling Point	Approximately 270-271.5 °C (estimated) [4] [7]
Solubility	Insoluble in water; soluble in benzene and toluene. Sparingly soluble in chloroform and slightly soluble in methanol. [7] [8]
pKa	4.35 at 25°C [7] [8]
CAS Number	619-64-7 [3] [6] [7]
IUPAC Name	4-ethylbenzoic acid [3]
Common Synonyms	p-Ethylbenzoic acid [3]

Spectroscopic Analysis

For the definitive identification and characterization of **4-Ethylbenzoic acid**, the following spectroscopic data are essential:

- ¹H NMR:** Proton NMR spectra are readily available for reference in chemical databases such as ChemicalBook.[\[9\]](#)
- ¹³C NMR:** Carbon-13 NMR spectral information can be found in various established chemical databases.
- Infrared (IR) Spectroscopy:** The gas-phase IR spectrum for **4-Ethylbenzoic acid** is accessible through the NIST WebBook.[\[10\]](#)[\[11\]](#)
- Mass Spectrometry (MS):** Gas Chromatography-Mass Spectrometry (GC-MS) data is available, typically showing the molecular ion peak and other characteristic fragments.[\[3\]](#)

Experimental Protocols: Synthesis of 4-Ethylbenzoic Acid

This section details a standard laboratory procedure for the synthesis of **4-Ethylbenzoic acid**, commencing from ethylbenzene and trichloroacetaldehyde.^[7]

Materials and Reagents:

- Ethylbenzene
- Trichloroacetaldehyde (Chloral)
- Anhydrous aluminum trichloride
- Dilute hydrochloric acid
- Sodium bicarbonate (NaHCO_3) solution
- Methanol
- Sodium hydroxide (NaOH) solution
- 30% Hydrogen peroxide (H_2O_2) aqueous solution
- Hydrochloric acid (HCl)

Step-by-Step Procedure:

- Charge a suitable reaction vessel with ethylbenzene and trichloroacetaldehyde.
- Cool the mixture to 0°C and introduce anhydrous aluminum trichloride in controlled portions.
- Maintain the reaction temperature between -10°C and 0°C and stir for 2 hours.
- Quench the reaction by adding dilute hydrochloric acid to decompose residual aluminum trichloride.

- Perform a work-up by washing the organic phase sequentially with sodium bicarbonate solution and water.
- Recover unreacted ethylbenzene from the organic layer via distillation.
- Isolate the intermediate, p-ethylbenzene-2,2,2-trichloroethanol, by further distillation.
- Dissolve the isolated intermediate in methanol.
- Add sodium hydroxide solution to the methanolic solution and stir.
- Introduce 30% hydrogen peroxide solution dropwise to the reaction mixture.
- Continue stirring until the reaction is complete, monitored by the disappearance of the trichloroethanol intermediate.
- Precipitate the final product by acidifying the solution with hydrochloric acid.
- Collect the crystalline **4-Ethylbenzoic acid** by filtration, followed by washing and drying.

Key Applications in Research and Development

4-Ethylbenzoic acid is a highly versatile compound with numerous applications in scientific and industrial fields:

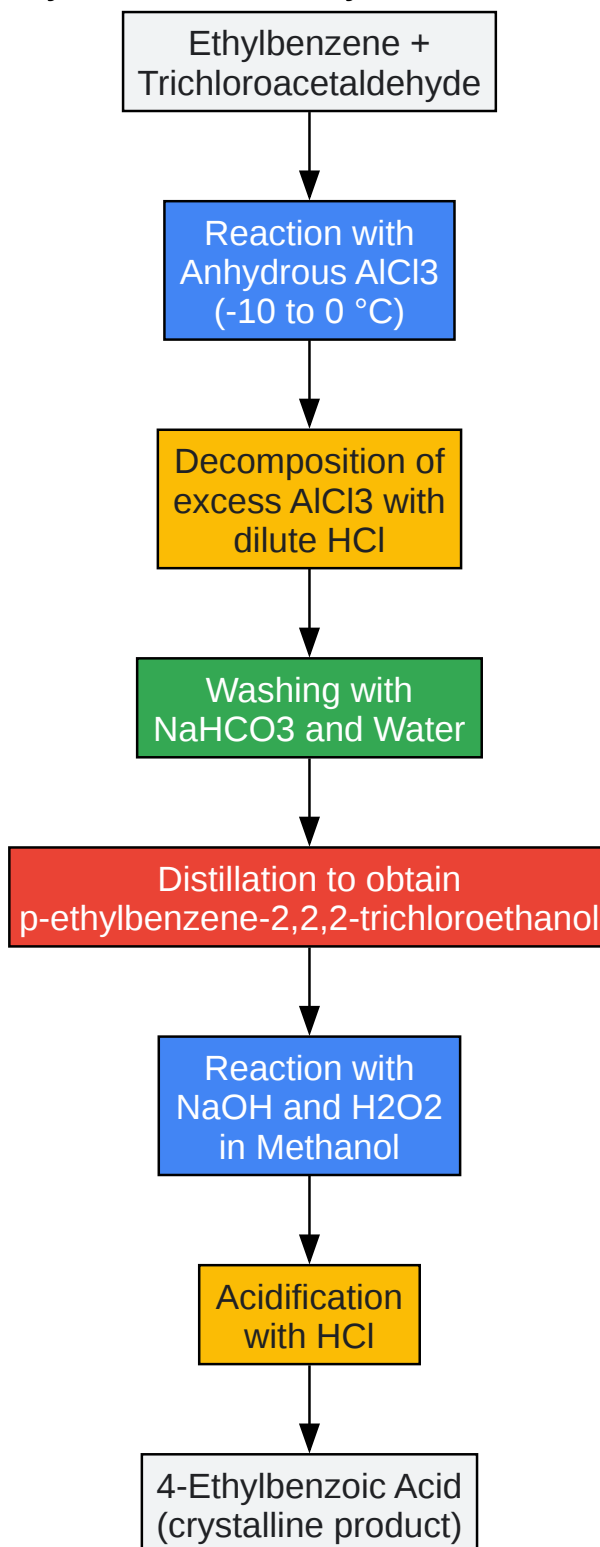
- **Pharmaceutical Development:** It is a widely used intermediate in the synthesis of a range of active pharmaceutical ingredients (APIs).[\[1\]](#)[\[2\]](#)
- **Agrochemical Manufacturing:** The compound is integral to the production of various insecticides and herbicides.[\[1\]](#)
- **Polymer and Materials Science:** It finds use in the creation of specialty polymers and as an initiator for carbon nanotube materials.[\[2\]](#)[\[12\]](#)
- **Flavor and Fragrance Industry:** It is employed in the formulation of specific flavoring agents and fragrances.[\[2\]](#)

- Biochemical and Medical Research: **4-Ethylbenzoic acid** is utilized in studies of metabolic pathways.^[2] Notably, recent research has indicated its potential role in promoting the proliferation and invasion of cervical cancer cells, highlighting its relevance in oncology research.^[13]

Visualized Synthesis Workflow

The following diagram provides a clear, step-by-step visualization of the synthesis process for **4-Ethylbenzoic acid**.

Synthesis of 4-Ethylbenzoic Acid



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Caption: A flowchart illustrating the synthesis of **4-Ethylbenzoic acid**.

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